

Application Notes and Protocols for 4-Di-2-ASP in Flow Cytometry

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Compound of Interest

Compound Name:	4-Di-2-ASP
CAS No.:	105802-46-8
Cat. No.:	B148791

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Introduction to 4-Di-2-ASP

4-(4-Diethylaminostyryl)-N-methylpyridinium iodide, commonly known as **4-Di-2-ASP**, is a fluorescent, lipophilic cationic dye.[1] Its positively charged nature allows it to accumulate in cellular compartments with a negative membrane potential. This property makes it a valuable tool for investigating mitochondrial function, as the inner mitochondrial membrane maintains a significant negative potential in healthy, metabolically active cells. In addition to its use as a mitochondrial marker, **4-Di-2-ASP** has been effectively employed to stain living nerve terminals.[2][3] This photostable and generally non-toxic dye is a powerful probe for assessing cellular health and activity in various research and drug development applications.[3]

Mechanism of Action

The fundamental principle behind **4-Di-2-ASP**'s utility in flow cytometry is its response to the mitochondrial membrane potential ($\Delta\Psi_m$). In healthy cells, the electron transport chain actively pumps protons out of the mitochondrial matrix, creating a substantial electrochemical gradient. This negative charge inside the mitochondria attracts the positively charged **4-Di-2-ASP**

molecules, leading to their accumulation and a corresponding increase in fluorescence intensity. Conversely, in apoptotic or metabolically compromised cells, the mitochondrial membrane potential is diminished. This disruption of the negative charge prevents the accumulation of **4-Di-2-ASP**, resulting in a lower fluorescence signal. By quantifying the fluorescence intensity of a cell population using flow cytometry, researchers can infer the mitochondrial health of individual cells.

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References

- [1. Imaging activity of neuronal populations with new long-wavelength voltage-sensitive dyes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. research.pasteur.fr \[research.pasteur.fr\]](#)
- [3. bio-rad-antibodies.com \[bio-rad-antibodies.com\]](#)
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